

Application Notes and Protocols for Mass Spectrometry Analysis of Alanyl-tyrosine

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Compound of Interest

Compound Name: *Alanyl-tyrosine*

Cat. No.: *B12508813*

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Introduction

Alanyl-tyrosine (Ala-Tyr) is a dipeptide composed of alanine and tyrosine. It is utilized in various biomedical research and pharmaceutical applications, including parenteral nutrition and as a precursor for targeted drug delivery. Accurate and sensitive quantification of **Alanyl-tyrosine** is crucial for pharmacokinetic studies, formulation development, and understanding its physiological roles. Mass spectrometry coupled with liquid chromatography (LC-MS) is a powerful analytical technique for the selective and quantitative analysis of **Alanyl-tyrosine** in complex biological matrices. This document provides detailed application notes and protocols for the mass spectrometry analysis of **Alanyl-tyrosine**.

I. Quantitative Analysis of Alanyl-tyrosine by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode offers high selectivity and sensitivity for the quantification of **Alanyl-tyrosine**.

Table 1: MRM Parameters for Alanyl-tyrosine Analysis

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Alanyl-tyrosine	253.1	136.1	15	100
Alanyl-tyrosine	253.1	72.1	20	100

Note: Collision energy may require optimization depending on the mass spectrometer used.

Table 2: Typical Quantitative Performance Data for Dipeptide Analysis by LC-MS/MS

While a dedicated validation study with comprehensive quantitative data for **Alanyl-tyrosine** was not found in the public domain, the following table presents typical performance characteristics achievable for dipeptide analysis using LC-MS/MS, based on published methods for similar analytes. Researchers should perform method validation according to regulatory guidelines (e.g., FDA, EMA) to establish specific performance characteristics for their application.

Parameter	Typical Performance Range
Limit of Detection (LOD)	0.1 - 10 ng/mL
Limit of Quantification (LOQ)	0.5 - 50 ng/mL
Linearity (R ²)	> 0.99
Accuracy (% Bias)	± 15%
Precision (% RSD)	< 15%

II. Experimental Protocols

A. Sample Preparation

A simple protein precipitation protocol is often sufficient for the extraction of **Alanyl-tyrosine** from biological matrices like plasma or serum.

Materials:

- Plasma or serum sample
- Internal standard (IS) solution (e.g., isotopically labeled **Alanyl-tyrosine**)
- Acetonitrile (ACN), chilled to -20°C
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Protocol:

- Pipette 100 µL of plasma or serum sample into a microcentrifuge tube.
- Add 10 µL of the internal standard solution and vortex briefly.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

B. Liquid Chromatography Method

A reversed-phase liquid chromatography (RPLC) method is suitable for the separation of **Alanyl-tyrosine** from endogenous interferences.

LC Parameters:

- Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Gradient:

Time (min)	% B
0.0	2
1.0	2
5.0	95
6.0	95
6.1	2

| 8.0 | 2 |

C. Mass Spectrometry Method

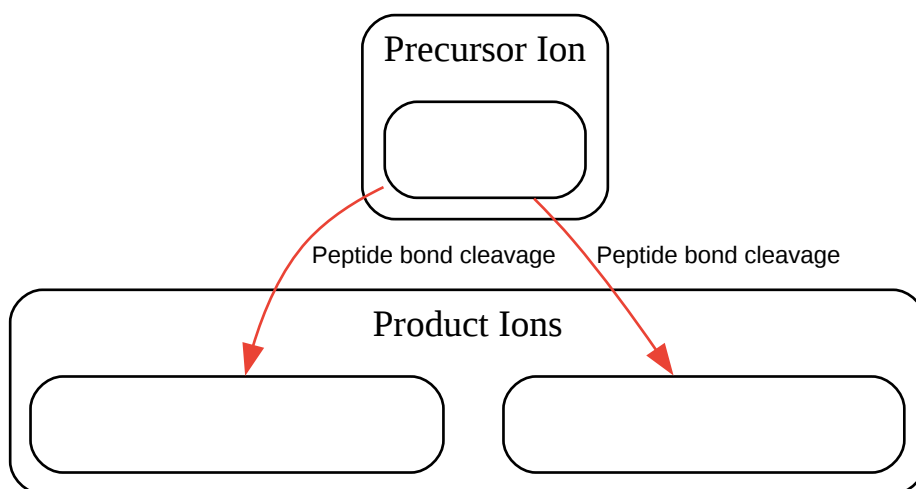
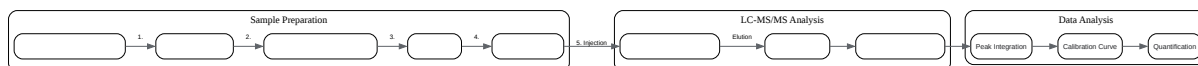
Electrospray ionization (ESI) in positive ion mode is typically used for the analysis of peptides like **Alanyl-tyrosine**.

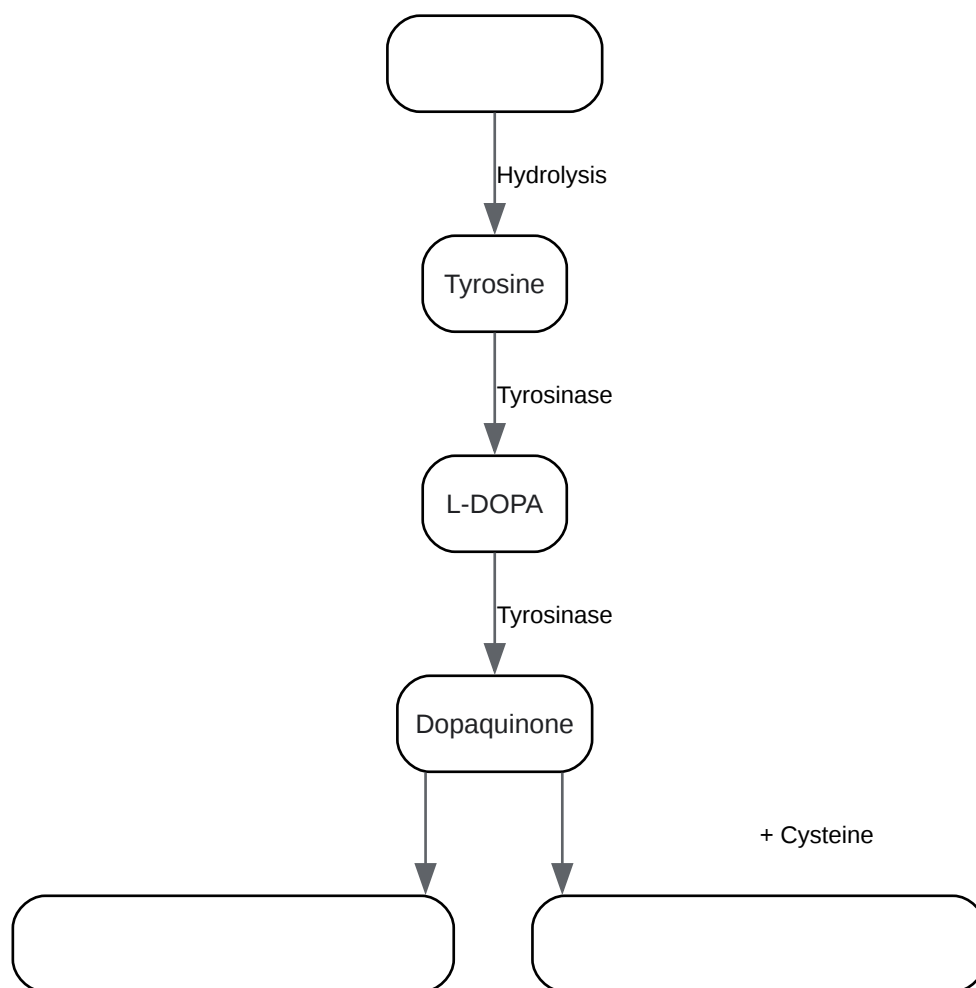
MS Parameters:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C
- Gas Flow Rates: Optimize based on instrument manufacturer's recommendations.

III. Diagrams and Visualizations

A. Experimental Workflow for Alanyl-tyrosine Quantification





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